

# 2-Chloroisonicotinamide: A Comprehensive Technical Guide for Scientific Professionals

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## Compound of Interest

Compound Name: 2-Chloroisonicotinamide

Cat. No.: B010422

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## Introduction

**2-Chloroisonicotinamide** is a halogenated pyridine derivative that serves as a pivotal building block in the synthesis of complex organic molecules. Its unique electronic properties and reactive sites make it a valuable intermediate in diverse fields, most notably in the development of novel pharmaceuticals and advanced agrochemicals.[1] The presence of a chlorine atom at the 2-position and a carboxamide group at the 4-position of the pyridine ring allows for versatile chemical modifications, enabling the construction of molecules with specific biological activities.[2] This guide provides a detailed technical overview of **2-Chloroisonicotinamide**, encompassing its chemical structure, physicochemical properties, synthesis, applications, and safety protocols, tailored for researchers and professionals in drug discovery and chemical development.

## Chemical Identity and Molecular Structure

**2-Chloroisonicotinamide** is systematically named 2-chloropyridine-4-carboxamide.[3] Its identity is unambiguously confirmed by its unique CAS Registry Number, 100859-84-5.[1]

The molecular structure consists of a pyridine ring substituted with a chlorine atom at the C2 position and a carboxamide group (-CONH<sub>2</sub>) at the C4 position. This arrangement is crucial for its reactivity, influencing the electrophilicity of the pyridine ring and providing a key functional group for further synthetic transformations.

Caption: Chemical Structure of **2-Chloroisonicotinamide** (C<sub>6</sub>H<sub>5</sub>ClN<sub>2</sub>O).

## Physicochemical Properties

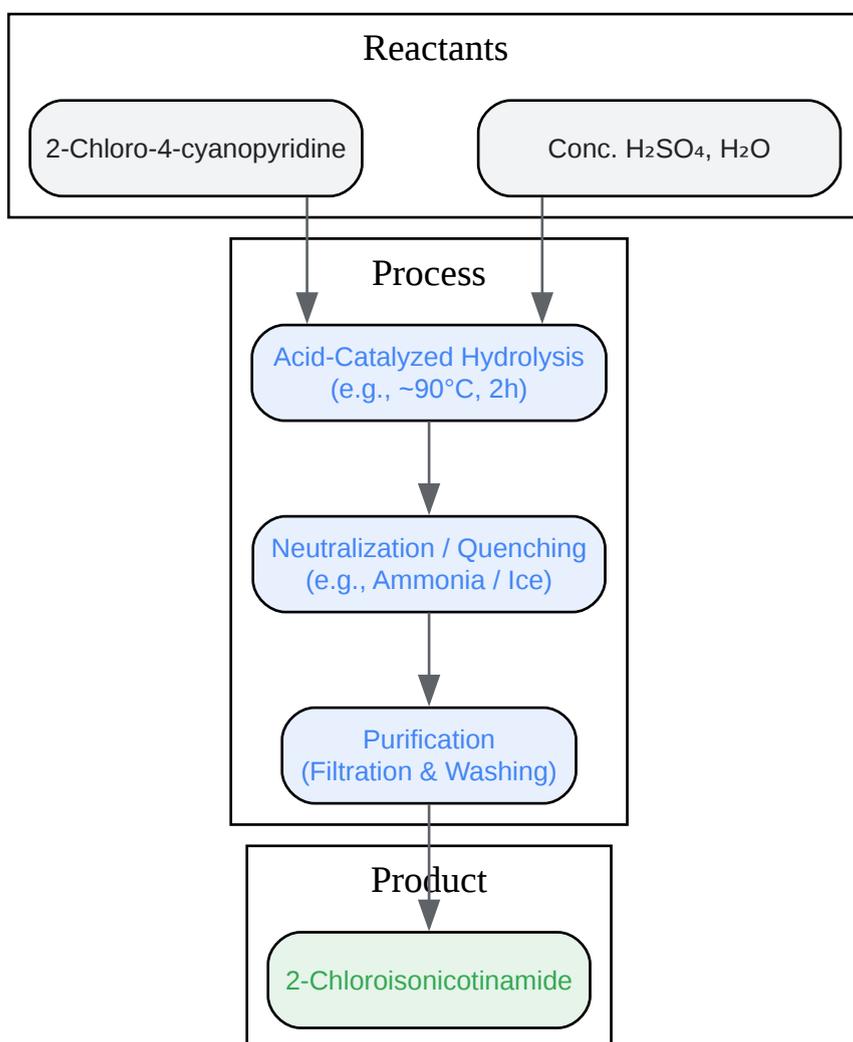
The physical and chemical properties of **2-Chloroisonicotinamide** are essential for its handling, storage, and application in synthetic chemistry. A summary of its key properties is presented below.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> ClN <sub>2</sub> O	[1][3]
Molecular Weight	156.57 g/mol	[1][3]
Appearance	White to off-white or pale yellow crystalline powder	[1]
Melting Point	196 - 200 °C	[1]
Purity	Typically ≥ 98%	[1]
CAS Number	100859-84-5	[1][3]
PubChem CID	2800022	[3]
XLogP3	0.5	[3]

## Synthesis and Purification

The most common and industrially relevant synthesis of **2-Chloroisonicotinamide** involves the controlled hydrolysis of its nitrile precursor, 2-chloro-4-cyanopyridine. This reaction selectively converts the nitrile group into a primary amide while preserving the chloro-substituent.

The causality behind this experimental choice lies in the robust nature of nitrile hydrolysis under acidic or basic conditions. Acid-catalyzed hydrolysis, often employing concentrated sulfuric acid, is particularly effective for this transformation on an industrial scale. The mechanism proceeds via protonation of the nitrile nitrogen, followed by nucleophilic attack by water, tautomerization, and finally, release of the amide.



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Caption: General workflow for the synthesis of **2-Chloroisonicotinamide**.

## Experimental Protocol: Synthesis via Nitrile Hydrolysis

This protocol is adapted from established procedures for the hydrolysis of isomeric chlorocyanopyridines and represents a standard method for achieving this transformation.[3]

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer and thermometer, add concentrated sulfuric acid (approx. 3 volumes relative to the starting material).
- **Reactant Addition:** Slowly add 2-chloro-4-cyanopyridine (1.0 equivalent) to the stirred sulfuric acid. The addition should be portion-wise to control any initial exotherm.

- Heating: Once the starting material is fully dissolved, heat the reaction mixture to approximately 90°C.
- Reaction Monitoring: Maintain the temperature and stirring for approximately 2 hours. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- Work-up: After completion, cool the reaction mixture to room temperature. In a separate, larger vessel containing a stirred mixture of crushed ice and aqueous ammonia, slowly pour the reaction mixture. This quenching step must be performed cautiously due to the highly exothermic nature of acid neutralization.
- Isolation: The product, **2-Chloroisonicotinamide**, will precipitate as a solid. Continue stirring the slurry for approximately 1 hour to ensure complete precipitation.
- Purification: Collect the crude product by filtration. Wash the filter cake thoroughly with cold water to remove residual salts. Further purification can be achieved by washing with a suitable organic solvent, such as ethyl acetate, to remove non-polar impurities.
- Drying: Dry the purified white to off-white solid product under vacuum at 50-60°C to a constant weight.

## Applications in Research and Development

The bifunctional nature of **2-Chloroisonicotinamide** makes it a versatile intermediate in several key areas of chemical science.

- Pharmaceutical Development: This compound is a critical starting material for the synthesis of Active Pharmaceutical Ingredients (APIs).[2] The chlorine atom can be displaced by various nucleophiles (e.g., amines, thiols, alcohols) in nucleophilic aromatic substitution (S<sub>N</sub>Ar) reactions, while the amide group can be hydrolyzed, dehydrated, or used as a handle for building more complex molecular architectures. It has been utilized in the synthesis of compounds targeting neurological disorders and in the development of anti-tuberculosis drugs.[1]

- **Agrochemical Chemistry:** In the agricultural sector, **2-Chloroisonicotinamide** serves as a precursor for new pesticides and herbicides.[1] The resulting molecules are designed to interact with specific biological pathways in pests or weeds, contributing to crop protection and enhanced yields.
- **Biochemical Research:** Researchers use this compound in studies focused on enzyme inhibition.[1] By incorporating it into larger molecules, scientists can probe the active sites of enzymes, helping to elucidate metabolic pathways and design novel therapeutic strategies.
- **Material Science:** The compound is also finding use in the formulation of advanced materials, where it can be integrated into polymer backbones to confer specific properties such as thermal stability or altered electronic characteristics.[1]

## Safety, Handling, and Storage

As a Senior Application Scientist, it is imperative to emphasize a culture of safety. **2-Chloroisonicotinamide** must be handled with appropriate precautions.

- **Hazard Identification:** The compound is classified as a skin irritant (H315), a serious eye irritant (H319), and may cause respiratory irritation (H335).[3][4]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles, nitrile gloves, and a lab coat. When handling the powder, use a fume hood or ensure adequate ventilation to avoid inhalation.[2][5]
- **Handling:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Minimize dust generation.[5]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[5]
- **First Aid:**
  - **Skin Contact:** Immediately flush skin with plenty of soap and water. Remove contaminated clothing.[5]
  - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes.[5]

- Inhalation: Remove the person to fresh air. If breathing is difficult, administer oxygen.[5]
- In all cases of exposure, seek medical attention.

## Conclusion

**2-Chloroisonicotinamide** is a cornerstone intermediate for chemical synthesis, offering a reliable and versatile platform for innovation in drug discovery, agrochemicals, and material science. Its well-defined physicochemical properties, established synthetic routes, and diverse reactivity profile ensure its continued importance for researchers and development professionals. Adherence to rigorous safety protocols is paramount to harnessing its full potential responsibly.

## References

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